

Soil Adsorption and Mobility Profile of Propaquizafop

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Propaquizafop

CAS No.: 111479-05-1

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Parameter	Result / Value	Experimental Conditions & Notes
Adsorption Rate	46.98% - 57.76% [1]	Initial concentration of 5 mg L ⁻¹ ; equilibrium reached within 24 h [1].
Best-Fit Kinetic Model	Elovich Model [1]	R ² values between 0.9882 and 0.9940 [1].
Best-Fit Isothermal Model	Freundlich Model [1]	R ² values between 0.9748 and 0.9885 [1].
Mobility (Soil TLC) - R _f	0.076 - 0.123 [1]	Soil thin-layer chromatography; values indicate very low/negligible mobility [1].
Mobility (Column Leaching)	Not detected in leachate [1]	Found only in the 0-5 cm top soil layer; classified as a non-mobile pesticide [1].

Soil Degradation Profile

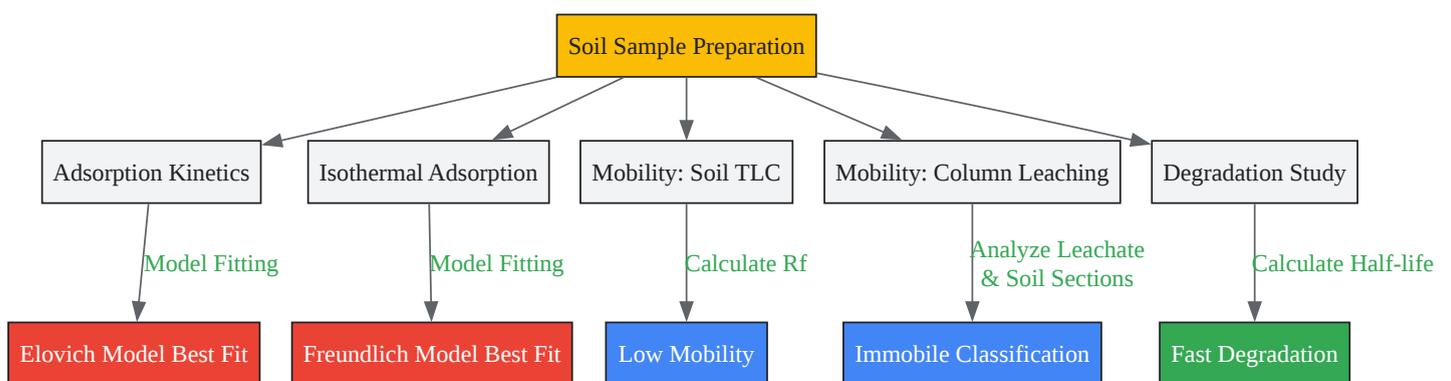
The degradation of **propaquizafop** is rapid and influenced by environmental factors. The half-lives in the five studied soils, in order from fastest to slowest degradation, were [1]:

Soil Type	Degradation Half-life (Days)
LF fluvo-aquic soil	1.41
CS red loam	2.76
SX paddy soil	3.52
CC black soil	5.74
BS ginseng soil	7.75

Among the environmental factors tested (**soil moisture, incubation temperature, and microorganisms**), **temperature** had the greatest influence on the degradation rate [1].

Detailed Experimental Protocols

The following diagram illustrates the workflow for key experiments in the adsorption, mobility, and degradation study.



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Experimental workflow for **propaquizafop** environmental fate [1]

Adsorption Experiments [1]

- **Procedure:** Used a batch equilibrium method. Soil samples were mixed with a background solution (0.01 M CaCl₂) containing **propaquizafop** (initial concentration 5 mg L⁻¹). The mixtures were shaken and then centrifuged. The concentration of **propaquizafop** in the supernatant was analyzed using High-Performance Liquid Chromatography (HPLC).
- **Analysis:** Data were fitted to kinetic (including Pseudo-First-Order, Pseudo-Second-Order, and Elovich) and isothermal (Freundlich and Langmuir) models.

Mobility Experiments [1]

- **Soil Thin-Layer Chromatography (TLC):** Soil slurry was applied to glass plates, spotted with **propaquizafop**, and developed with water. The R_f value (Distance traveled by compound / Distance traveled by solvent front) was calculated.
- **Soil Column Leaching:** Soil was packed into columns, and the herbicide solution was applied to the top. Simulated rainfall was added, and leachate was collected. After the experiment, the soil column was sectioned into layers, and the herbicide residue in each layer was analyzed.

Degradation Experiments [1]

- **Procedure:** Soil samples were treated with **propaquizafop** and incubated under controlled conditions (25°C, 60% water holding capacity). Soils were sampled at predetermined time intervals, and the remaining **propaquizafop** was extracted and quantified via HPLC.
- **Influence of Factors:** The impacts of soil moisture, temperature, and microorganisms (by sterilizing soil) on the degradation rate were separately investigated.

Key Takeaways for Researchers

- **Low Leaching Risk:** Strong adsorption and negligible mobility significantly reduce the risk of **propaquizafop** leaching into groundwater [1]. This is a positive environmental characteristic compared to more mobile pesticides [2].
- **Rapid Dissipation in Soil:** The short half-life indicates **propaquizafop** does not persist long in most agricultural soils, which helps prevent carry-over effects [1].
- **Consider Soil-Specific Variation:** While the overall behavior is consistent, degradation rate can vary significantly with soil properties, making site-specific assessment valuable [1].

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References

1. Adsorption, mobility, and degradation of the pesticide ... [pubmed.ncbi.nlm.nih.gov]
2. Pesticide contamination in groundwater: processes, risks ... [link.springer.com]

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Address: Ontario, CA 91761, United States

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